

4-Methylhexan-1-amine CAS number and synonyms.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylhexan-1-amine

Cat. No.: B13538116

[Get Quote](#)

Technical Guide: 4-Methylhexan-1-amine

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **4-Methylhexan-1-amine**, including its chemical identifiers, physicochemical properties, potential synthetic routes, and a discussion of its biological context based on structurally related compounds.

Chemical Identity and Synonyms

4-Methylhexan-1-amine is a simple aliphatic amine. Its core structure consists of a hexane chain with a methyl group at the fourth position and an amine group at the first position.

Identifier	Value	Citation
CAS Number	34263-68-8	[1]
IUPAC Name	4-methylhexan-1-amine	[1]
Molecular Formula	C ₇ H ₁₇ N	[1]
InChI Key	HZZLWSFAPDJVLT-UHFFFAOYSA-N	[1]
SMILES	CCC(C)CCCN	[1]
Synonyms	4-Methylhexanamin, SCHEMBL217053, DTXSID20611677	[1]

Physicochemical Properties

The following table summarizes the key computed physicochemical properties of **4-Methylhexan-1-amine**. These properties are essential for understanding its behavior in various experimental and biological systems.

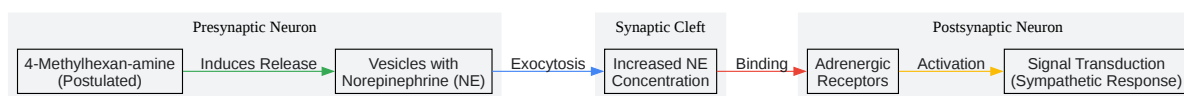
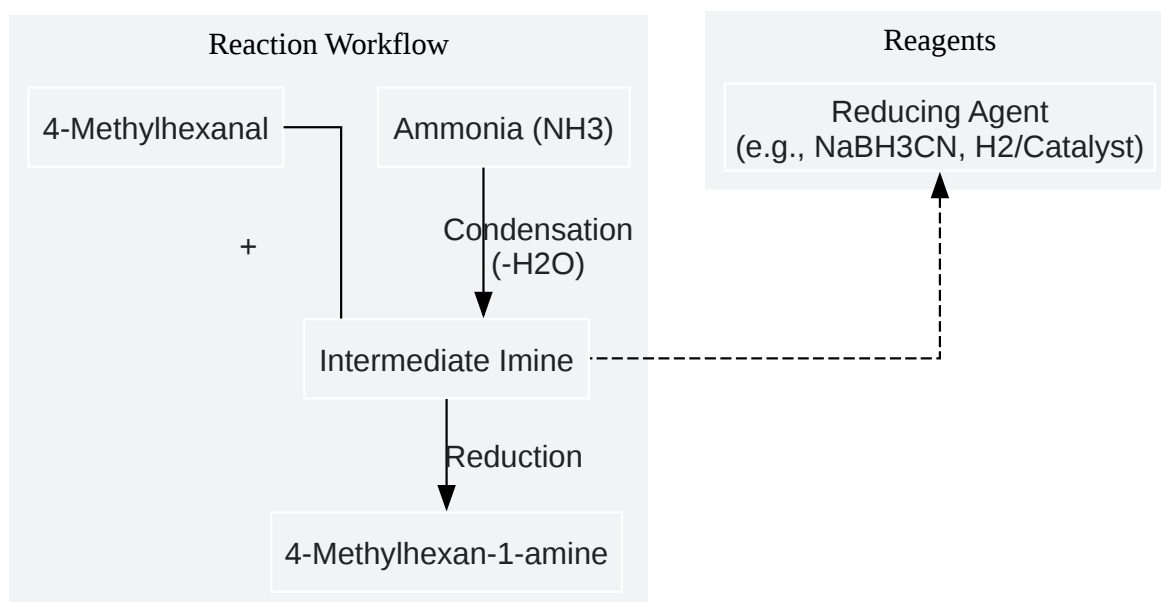
Property	Value	Citation
Molecular Weight	115.22 g/mol	[1]
Monoisotopic Mass	115.136100 g/mol	[1]
XLogP3	1.9	[1]
Topological Polar Surface Area	26 Å ²	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	4	[1]

Synthesis and Experimental Protocols

While specific, peer-reviewed synthesis protocols for **4-Methylhexan-1-amine** are not readily available in the literature, a standard and logical approach would be the reductive amination of the corresponding aldehyde, 4-methylhexanal. This is a widely used method for the synthesis of primary amines.

Proposed Synthetic Pathway: Reductive Amination

The synthesis can be envisioned as a two-step or a one-pot reaction where 4-methylhexanal reacts with ammonia to form an intermediate imine, which is then reduced to the final amine product.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Methylhexan-1-amine | C₇H₁₇N | CID 21254367 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Methylhexan-1-amine CAS number and synonyms.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13538116#4-methylhexan-1-amine-cas-number-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com